

Lasiol: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lasiol*

Cat. No.: *B15573476*

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CAS Number: 131479-19-1

Abstract

Lasiol, a naturally occurring chiral molecule with the IUPAC name (2S,3S)-2,3,6-trimethylhept-5-en-1-ol, has garnered interest in various scientific disciplines. This technical guide provides a comprehensive overview of its chemical and physical properties, safety information, and available experimental data. The information is presented in a structured format to support researchers, scientists, and drug development professionals in their work with this compound.

Chemical and Physical Data

Lasiol is a monoterpene alcohol with the molecular formula C₁₀H₂₀O.^[1] Its chemical structure and key identifying information are summarized below.

Property	Value	Source
CAS Number	131479-19-1	[1]
Molecular Formula	C10H20O	[1]
Molecular Weight	156.26 g/mol	[1]
IUPAC Name	(2S,3S)-2,3,6-trimethylhept-5-en-1-ol	[1]
Synonyms	Lasiol, 2,3,6-Trimethyl-5-hepten-1-ol	[1]

A summary of its known physical properties is provided in the table below. It is important to note that some of these values are estimated.

Property	Value	Source
Boiling Point	219.9 °C (estimated)	
Flash Point	98.6 °C (estimated)	
logP (o/w)	3.27 (estimated)	
Water Solubility	244.8 mg/L at 25 °C (estimated)	

Safety Information

A comprehensive Safety Data Sheet (SDS) with specific GHS pictograms and hazard statements for **Lasiol** is not readily available. General safety precautions for handling laboratory chemicals should be followed. Based on the available information for similar chemical structures, it is advisable to handle **Lasiol** with care, using appropriate personal protective equipment (PPE), including gloves and safety glasses. Work should be conducted in a well-ventilated area.

Experimental Protocols & Biological Activity

Detailed experimental protocols for the synthesis of **Lasiol** are not extensively published. However, the synthesis of structurally related pheromones often involves multi-step chemical and/or enzymatic asymmetric reactions. These methods can include the use of chiral starting materials, chemical asymmetric reactions, and enzymatic asymmetric reactions to achieve the desired stereochemistry.

Information regarding the specific biological activity of **Lasiol** and its involvement in signaling pathways is limited in publicly accessible literature. As a pheromone, its primary biological role is likely in chemical communication between organisms. Pheromones typically bind to specific receptors, initiating a signal transduction cascade that leads to a behavioral or physiological response. Further research is needed to elucidate the specific receptors and signaling pathways associated with **Lasiol**.

Logical Relationships in Pheromone Signaling

The following diagram illustrates a generalized logical workflow for identifying and characterizing a pheromone like **Lasiol**. This process starts with the observation of a biological response and proceeds through chemical identification to the elucidation of its biological function.



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A generalized workflow for pheromone characterization.

Conclusion

Lasiol is a chiral monoterpene alcohol with established basic chemical properties. However, there is a notable lack of detailed public information regarding its specific synthesis protocols, biological activity, associated signaling pathways, and comprehensive safety data. This guide highlights the current knowledge and identifies areas where further research is required to fully understand the scientific and potential drug development applications of this molecule. The provided logical workflow for pheromone characterization can serve as a roadmap for future investigations into **Lasiol** and similar semiochemicals.

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References

- 1. media.adeo.com [media.adeo.com]
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Phone: (601) 213-4426
Email: info@benchchem.com